Spectroscopic data of Hexanethioamide (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Hexanethioamide*
CAS No.:	*16525-31-8*
Cat. No.:	*B1339959*

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An In-Depth Technical Guide to the Spectroscopic Data of **Hexanethioamide**

For Researchers, Scientists, and Drug Development Professionals

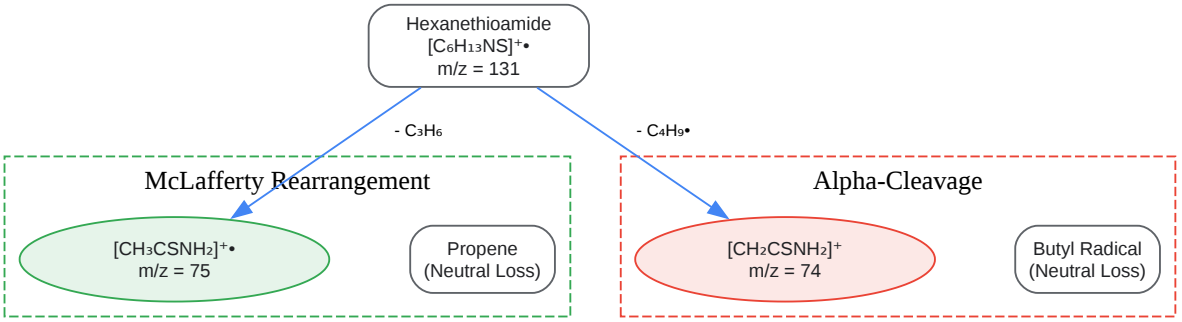
Abstract

Hexanethioamide ($C_6H_{13}NS$) is a sulfur analog of hexanamide, belonging to the thioamide class of compounds. The replacement of the carbonyl oxygen with a sulfur atom imparts unique physicochemical properties, making thioamides valuable in various chemical and biological contexts, including as synthetic intermediates and as probes in biophysical studies.[1] This guide provides a comprehensive overview of the key spectroscopic data for **Hexanethioamide**—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). By explaining the foundational principles behind the expected spectral features, this document serves as an essential reference for the identification, characterization, and quality control of this molecule.

Molecular Structure and Spectroscopic Overview

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The interpretation of spectroscopic data is fundamentally tied to the molecule's structure. **Hexanethioamide** consists of a six-carbon linear alkyl chain attached to a primary thioamide functional group (-$CSNH_2$). The presence of the C=S double bond and the N-H protons, in conjunction with the aliphatic chain, gives rise to a distinct spectroscopic fingerprint.



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Caption: Key fragmentation pathways for **Hexanethioamide** in MS.

Table 4: Predicted Major Fragments in the EI Mass Spectrum of **Hexanethioamide**

m/z	Proposed Fragment Ion	Fragmentation Pathway
131	$[CH_3(CH_2)_4CSNH_2]^+•$	Molecular Ion ($M^+•$)
75	$[CH_3CSNH_2]^+•$	McLafferty Rearrangement
74	$[CH_2CSNH_2]^+$	Alpha-Cleavage
44	$[CSNH_2]^+$ or $[CH_2NH_2]^+$	Amide bond cleavage/rearrangement

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or by injection into a gas chromatograph (GC-MS).

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- Ionization: Use a standard electron impact (EI) source with an ionization energy of 70 eV.
- Mass Analysis: Scan a suitable mass range (e.g., m/z 35-200) using a quadrupole, time-of-flight (TOF), or magnetic sector analyzer.
- Detection: The ions are detected, and their abundance is plotted against their mass-to-charge ratio to generate the mass spectrum.

Conclusion

The spectroscopic characterization of **Hexanethioamide** provides a detailed portrait of its molecular structure. ^{1}H and ^{13}C NMR define the carbon-hydrogen framework, with the thiocarbonyl carbon resonance above 200 ppm serving as a key diagnostic signal. IR spectroscopy identifies the primary thioamide and alkyl functional groups through characteristic coupled vibrations. Finally, mass spectrometry confirms the molecular weight and reveals predictable fragmentation pathways, such as the McLafferty rearrangement, which aids in structural confirmation. This guide provides the foundational data and protocols necessary for researchers to confidently identify and analyze **Hexanethioamide** in their work.

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